

4-Amino-6-chloropyrimidine-5-carbaldehyde chemical properties

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Compound of Interest

Compound Name: 4-Amino-6-chloropyrimidine-5-carbaldehyde

Cat. No.: B078110

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4-Amino-6-chloropyrimidine-5-carbaldehyde: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-6-chloropyrimidine-5-carbaldehyde is a heterocyclic organic compound with significant potential as a building block in medicinal chemistry and organic synthesis.^[1] Its pyrimidine core, substituted with reactive amino, chloro, and aldehyde functional groups, makes it a versatile intermediate for the synthesis of more complex molecules, including those with potential therapeutic applications.^[1] This technical guide provides a comprehensive overview of the known chemical properties, synthetic approaches, and biological relevance of **4-Amino-6-chloropyrimidine-5-carbaldehyde**.

Core Chemical Properties

The fundamental chemical and physical properties of **4-Amino-6-chloropyrimidine-5-carbaldehyde** are summarized in the table below. This data is essential for its handling, characterization, and use in experimental settings.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₄ ClN ₃ O	[1][2][3]
Molecular Weight	157.56 g/mol	[2][3]
CAS Number	14160-93-1	[3]
Appearance	Off-white to light yellow solid	[3]
Melting Point	>300 °C	[3][4]
Boiling Point (Predicted)	355.9 ± 42.0 °C	[3][5]
Density (Predicted)	1.548 ± 0.06 g/cm ³	[3][5]
Solubility	Soluble in polar solvents	[1]
Storage Temperature	Freezer, under inert gas (Nitrogen or Argon) at 2–8 °C	[3][6]
Sensitivity	Air sensitive	[3]

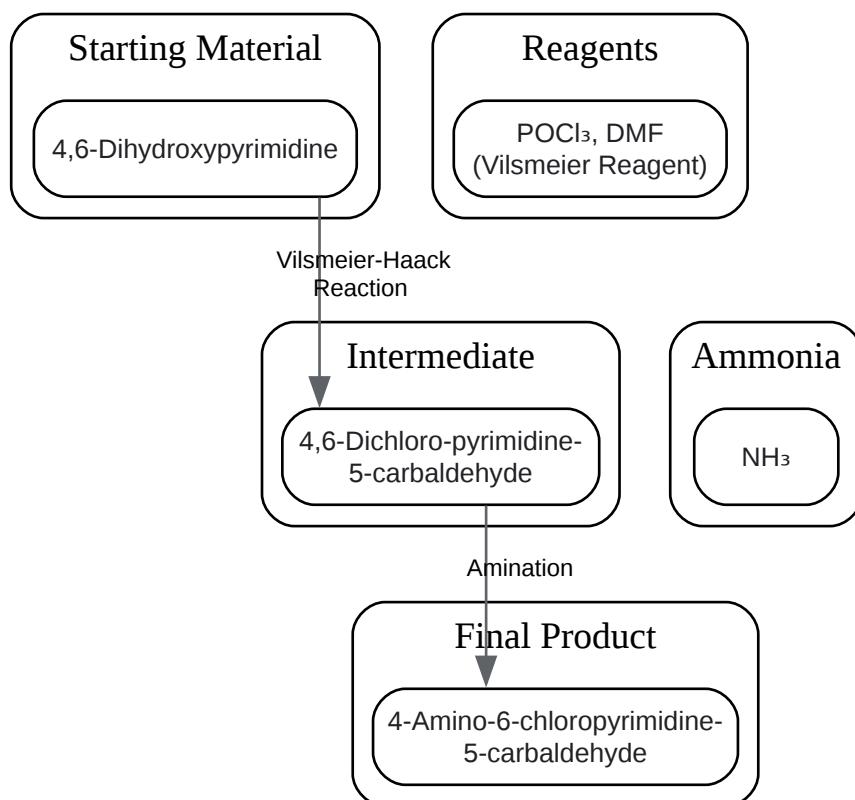
Synthesis and Reactivity

Synthetic Approach: The Vilsmeier-Haack Reaction

The synthesis of **4-Amino-6-chloropyrimidine-5-carbaldehyde** is proposed to proceed via a Vilsmeier-Haack reaction, a widely used method for the formylation of electron-rich heterocyclic rings.[7] While a detailed, step-by-step experimental protocol for this specific compound is not readily available in the public domain, the general transformation involves the reaction of a suitable pyrimidine precursor with a Vilsmeier reagent.

A plausible synthetic route starts from 4,6-dihydroxypyrimidine. The Vilsmeier-Haack reaction would introduce the formyl group at the 5-position and simultaneously replace the hydroxyl groups with chlorine atoms. Subsequent amination would yield the final product. The key reagents for the Vilsmeier-Haack formylation are typically phosphorus oxychloride (POCl₃) and N,N-Dimethylformamide (DMF).[3][7]

Below is a diagram illustrating the proposed synthetic workflow.



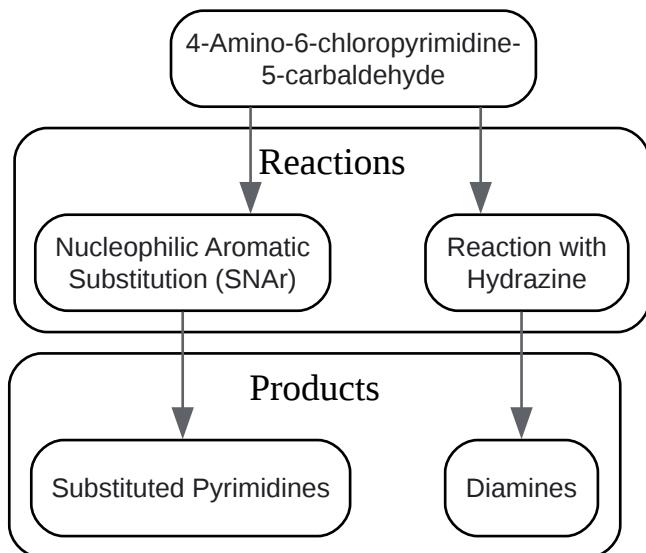
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A proposed synthetic workflow for **4-Amino-6-chloropyrimidine-5-carbaldehyde**.

Chemical Reactivity

4-Amino-6-chloropyrimidine-5-carbaldehyde is a reactive molecule, a characteristic attributed to the electron-withdrawing effects of the chlorine atom and the aldehyde group.^[1] This makes the pyrimidine ring susceptible to nucleophilic aromatic substitution (SNAr) reactions. A notable reaction is with hydrazine, which yields diamines that serve as valuable precursors for pharmaceutical compounds.^{[1][2]}

The following diagram illustrates the general reactivity of this compound.



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General reactivity of **4-Amino-6-chloropyrimidine-5-carbaldehyde**.

Experimental Data

Spectral Data

Detailed experimental spectral data (NMR, IR, Mass Spectrometry) with peak assignments for **4-Amino-6-chloropyrimidine-5-carbaldehyde** are not readily available in publicly accessible scientific literature. Researchers are advised to acquire this data upon synthesis or purchase, or to consult the Certificate of Analysis (COA) from the supplier.^[6]

Biological Activity and Applications

Anticancer Properties

Preliminary information suggests that **4-Amino-6-chloropyrimidine-5-carbaldehyde** exhibits anticancer properties.^{[1][2]} The proposed mechanism of action involves the inhibition of DNA replication and protein synthesis, leading to a halt in cell growth.^{[1][2]} However, specific molecular targets or signaling pathways involved have not been elucidated in the available literature. Further research is required to validate these claims and to identify the precise mechanisms.

Intermediate in Drug Development

Due to its reactive nature and functional group arrangement, this compound is a valuable intermediate in the synthesis of biologically active molecules and pharmaceuticals.^[1] Its ability to undergo further chemical transformations allows for the generation of diverse molecular scaffolds for drug discovery programs.

Safety and Handling

Hazard Identification

4-Amino-6-chloropyrimidine-5-carbaldehyde is classified as harmful and an irritant. The following hazard statements apply:

- Harmful if swallowed.
- Causes skin irritation.
- May cause an allergic skin reaction.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Measures

Standard laboratory safety protocols should be strictly followed when handling this compound. This includes the use of personal protective equipment (PPE) such as gloves, lab coats, and safety glasses. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.

Disclaimer: This document is intended for informational purposes only and is based on publicly available data. It is not a substitute for a comprehensive safety data sheet (SDS) and should not be used as the sole basis for handling and safety decisions. Always refer to the SDS provided by the supplier for complete and up-to-date safety information.

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